

# Safeguarding Your Research: A Comprehensive Guide to Handling MRS-2179

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## Compound of Interest

Compound Name: MRS-2179

Cat. No.: B10763347

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For researchers, scientists, and drug development professionals working with the P2Y1 receptor antagonist **MRS-2179**, ensuring personal and environmental safety is paramount. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment. By adhering to these procedural steps, you can minimize risks and handle this compound with confidence, ensuring the integrity of your research and the well-being of your team.

## Essential Safety and Handling Precautions

Proper handling of **MRS-2179** is critical to prevent accidental exposure and maintain the compound's stability. The following table summarizes the required personal protective equipment (PPE) and key handling and storage parameters.

Parameter	Specification	Source
CAS Number	1454889-37-2 (for tetrasodium salt)	R&D Systems
Molecular Formula	$C_{11}H_{17}N_5O_9P_2 \cdot xNH_3 [xH_2O]$ (ammonium salt hydrate)	Cayman Chemical[1]
Appearance	Solid	Cayman Chemical[1]
Storage Temperature	-20°C	R&D Systems, Tocris Bioscience
Solubility	Soluble in water (up to 50 mM and 100 mM)	R&D Systems, Cayman Chemical[1]

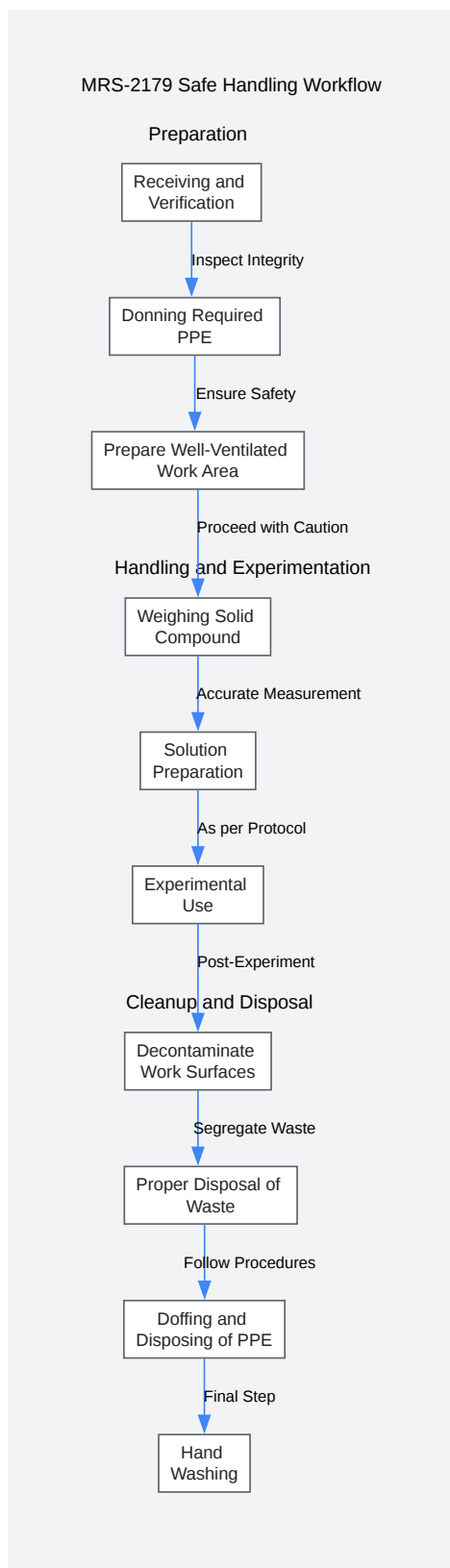
## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **MRS-2179**. The following PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion.

Equipment	Standard	Purpose
Eye Protection	ANSI Z87.1-rated safety glasses or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for large quantities or if dust is generated.	Minimizes inhalation of dust particles.

## Operational Protocol: From Receipt to Disposal

A systematic workflow ensures that **MRS-2179** is handled safely and effectively throughout its lifecycle in the laboratory. The following diagram and procedural steps outline the recommended process.



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**MRS-2179** Safe Handling Workflow Diagram

### Step-by-Step Handling Procedure:

- **Receiving and Verification:** Upon receipt, visually inspect the container for any damage or leaks. Verify that the product matches the order specifications.
- **Personal Protective Equipment (PPE):** Before handling, don the appropriate PPE as detailed in the table above.
- **Area Preparation:** Ensure you are working in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to avoid inhalation of any dust.
- **Weighing:** When weighing the solid compound, use a balance within a ventilated enclosure if possible. Handle with care to minimize dust generation.
- **Solution Preparation:** Prepare solutions by slowly adding the solid to the solvent (e.g., water) to avoid splashing. MedChemExpress suggests that for stock solutions stored at  $-80^{\circ}\text{C}$ , they should be used within 6 months, and for those at  $-20^{\circ}\text{C}$ , within 1 month.
- **Experimental Use:** Follow your specific experimental protocol, maintaining all safety precautions.
- **Decontamination:** After use, decontaminate all work surfaces and equipment with an appropriate cleaning agent.
- **Waste Disposal:** Dispose of all waste, including empty containers, unused material, and contaminated PPE, in accordance with local, state, and federal regulations. It is recommended to consult your institution's environmental health and safety (EHS) department for specific guidelines.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound and removing PPE.

## Emergency Procedures: First Aid Measures

In the event of accidental exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
Inhalation	If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do NOT induce vomiting unless directed to do so by medical personnel.

This comprehensive guide is intended to provide a framework for the safe handling of **MRS-2179**. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most detailed and up-to-date information. By prioritizing safety, you create a secure research environment that fosters innovation and discovery.

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## References

- 1. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
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